

# BNC1 siRNA stability and storage conditions

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## Compound of Interest

Compound Name: *BNC1 Human Pre-designed  
siRNA Set A*

Cat. No.: *B12386219*

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## BNC1 siRNA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of BNC1 siRNA, along with troubleshooting advice for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: How should I store my lyophilized BNC1 siRNA upon receipt?

A1: Upon receipt, lyophilized BNC1 siRNA is stable at room temperature for 2-4 weeks.<sup>[1][2][3]</sup> For long-term storage, it is recommended to store the dried pellet at -20°C or -80°C in a non-frost-free freezer, where it can be stable for at least one year.<sup>[1][2][4]</sup>

Q2: What is the recommended procedure for resuspending my BNC1 siRNA?

A2: To resuspend your BNC1 siRNA, briefly centrifuge the vial to ensure the pellet is at the bottom. Use an RNase-free solution, such as a 1X TE buffer (10 mM Tris-HCl, pH 7.5; 0.1 mM EDTA) or RNase-free water, to resuspend the siRNA to a convenient stock concentration, typically between 20-100 µM.<sup>[1]</sup> Pipette the solution up and down several times to ensure it is fully dissolved. For more reliable resuspension, you can place the solution on an orbital shaker for 30-90 minutes at room temperature.<sup>[2][3]</sup>

Q3: How should I store my resuspended BNC1 siRNA?

A3: Resuspended BNC1 siRNA should be stored at -20°C or -80°C.[1][5] It is advisable to aliquot the siRNA into smaller working volumes to minimize the number of freeze-thaw cycles.[1] Under these conditions, the siRNA should be stable for at least 6 months.[1][6] For short-term use (up to a week), resuspended siRNA can be stored at 4°C, provided the container is well-sealed to prevent evaporation.[7]

Q4: How many times can I freeze and thaw my resuspended BNC1 siRNA?

A4: It is recommended to limit the number of freeze-thaw cycles to no more than 3-5 times to maintain the integrity of the siRNA.[1][6] Storing the siRNA in working aliquots can help to avoid repeated freezing and thawing of the main stock.

Q5: My experiment to knock down BNC1 failed. What are some potential causes related to siRNA stability?

A5: If you suspect issues with your BNC1 siRNA, consider the following:

- **Improper Storage:** Extended storage at room temperature or repeated freeze-thaw cycles can lead to degradation.
- **RNase Contamination:** Introduction of RNases during handling can rapidly degrade your siRNA. Always use RNase-free tips, tubes, and reagents.[5][8]
- **Incorrect Resuspension:** The siRNA may not be fully resuspended, leading to an inaccurate concentration in your experiments.

## Troubleshooting Guide

This guide addresses common issues encountered during experiments with BNC1 siRNA.

### Issue: Low or No BNC1 Gene Knockdown

Potential Cause	Recommended Action
BNC1 siRNA Degradation	Verify the integrity of your siRNA using gel electrophoresis. A smeared band or absence of a band may indicate degradation.
Suboptimal Transfection	Optimize transfection conditions, including transfection reagent concentration, siRNA concentration, and cell density. Use a validated positive control siRNA to confirm transfection efficiency.
Incorrect siRNA Concentration	Quantify the concentration of your resuspended siRNA using a spectrophotometer at 260 nm.
Cell Health	Ensure that the cells are healthy and in the logarithmic growth phase before transfection.

## Issue: Inconsistent Results Between Experiments

Potential Cause	Recommended Action
Variable siRNA Integrity	Aliquot your BNC1 siRNA stock to minimize freeze-thaw cycles and potential degradation over time.
Inconsistent Transfection Efficiency	Standardize your transfection protocol. Monitor transfection efficiency using a fluorescently labeled control siRNA if possible. <a href="#">[9]</a>
RNase Contamination	Always use certified RNase-free labware and reagents. Wear gloves and maintain a clean workspace.

## Data on siRNA Stability

The stability of siRNA is crucial for reliable experimental outcomes. The following tables summarize general siRNA stability data under various conditions.

Table 1: Stability of Lyophilized siRNA

Storage Temperature	Duration	Stability
Room Temperature	2-4 weeks	Stable[1][2][3]
-20°C	At least 1 year	Stable[1][2]
-80°C	Long-term	Highly Stable[6]

Table 2: Stability of Resuspended siRNA

Storage Temperature	Duration	Stability
4°C	Up to 1 week	Stable (short-term)[7]
-20°C	At least 6 months	Stable[1][6]
-80°C	Long-term	Highly Stable[6]

## Experimental Protocols

### Protocol 1: Resuspension of Lyophilized BNC1 siRNA

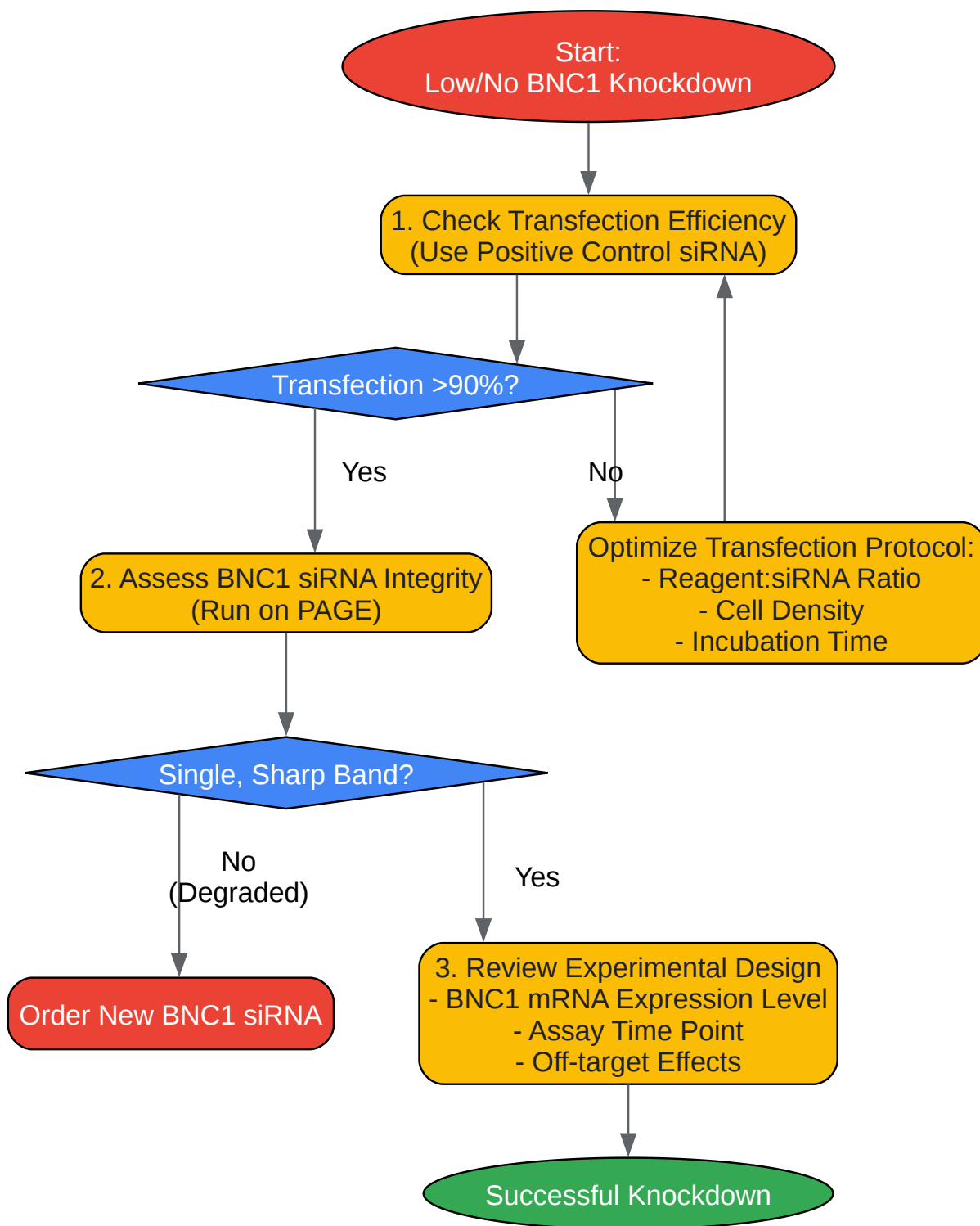
- Centrifuge: Briefly centrifuge the vial containing the lyophilized BNC1 siRNA to collect the pellet at the bottom.[2][3]
- Prepare Resuspension Buffer: Use an RNase-free buffer such as 1X TE buffer (10 mM Tris-HCl, pH 7.5; 0.1 mM EDTA) or RNase-free water.[1]
- Resuspend: Add the appropriate volume of the chosen buffer to achieve the desired stock concentration (e.g., 20  $\mu$ M).
- Mix: Gently pipette the solution up and down 3-5 times to mix. Avoid creating bubbles.[2][3]
- Incubate (Optional but Recommended): For complete resuspension, incubate the solution on an orbital shaker for 30-90 minutes at room temperature.[2][3][7]
- Centrifuge: Briefly centrifuge the vial to collect the resuspended siRNA solution at the bottom.

- **Store:** Store the resuspended siRNA at -20°C or -80°C. For frequent use, create smaller aliquots to avoid multiple freeze-thaw cycles.[\[1\]](#)

## Protocol 2: Assessment of BNC1 siRNA Integrity by Polyacrylamide Gel Electrophoresis (PAGE)

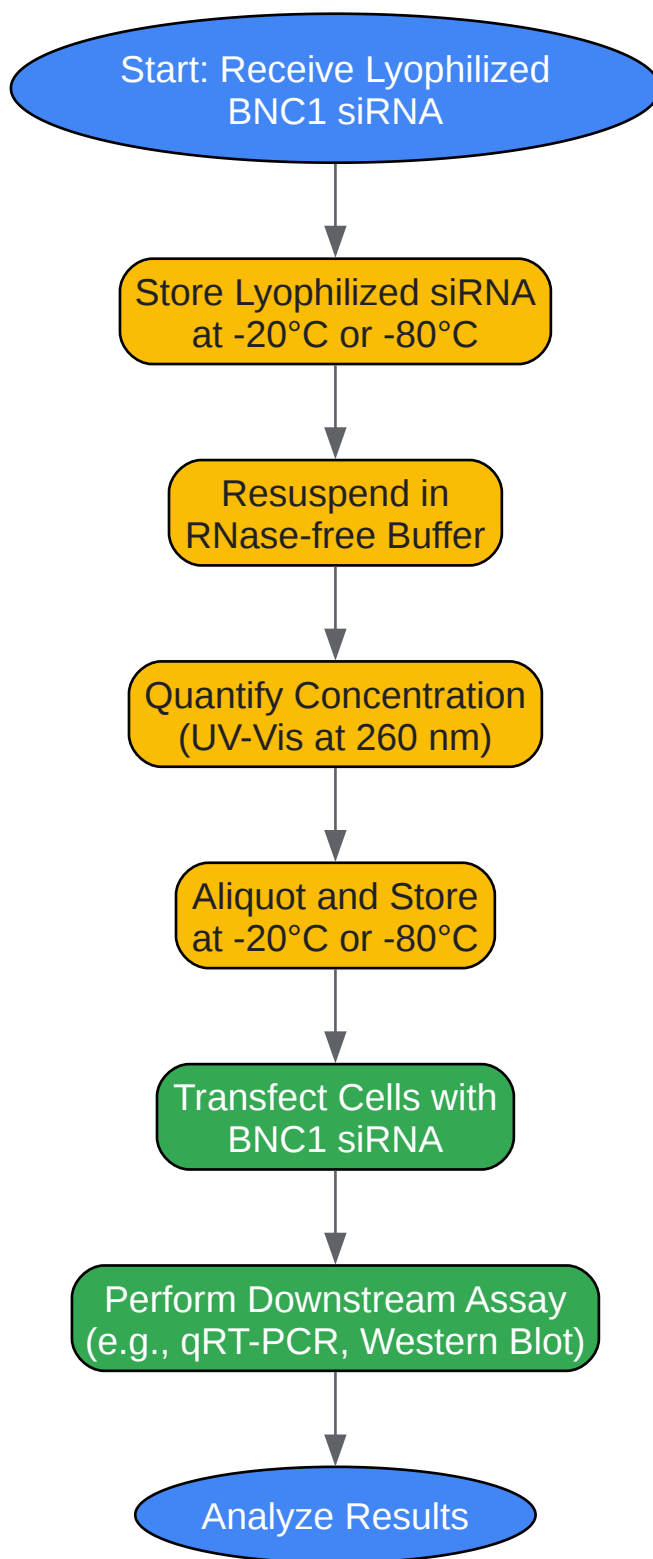
- **Prepare Gel:** Prepare a native 15-20% polyacrylamide gel.
- **Prepare Samples:** Mix a small amount of your BNC1 siRNA with a gel loading buffer.
- **Load Gel:** Load the siRNA sample into a well of the gel. Include a lane with a low molecular weight ladder and a lane with a fresh, validated control siRNA for comparison.
- **Run Gel:** Run the gel according to standard procedures.
- **Stain and Visualize:** Stain the gel with a nucleic acid stain (e.g., ethidium bromide or SYBR Gold) and visualize it under UV light.
- **Analyze:** A sharp, single band at the expected molecular weight (approximately 13.3 kDa for a typical 21-mer duplex) indicates intact siRNA.[\[6\]](#) The presence of smearing or lower molecular weight bands suggests degradation.

## Visual Guides



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Caption: Troubleshooting workflow for low BNC1 knockdown.



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Caption: General experimental workflow for using BNC1 siRNA.

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## References

- 1. rna.bocsci.com [rna.bocsci.com]
- 2. horizondiscovery.com [horizondiscovery.com]
- 3. horizondiscovery.com [horizondiscovery.com]
- 4. origene.com [origene.com]
- 5. abmgood.com [abmgood.com]
- 6. MISSION® siRNA FAQs [sigmaaldrich.com]
- 7. RNAi Synthetics Support—Getting Started | Thermo Fisher Scientific - HK [thermofisher.com]
- 8. Care and Handling of siRNA Oligonucleotides | Thermo Fisher Scientific - HK [thermofisher.com]
- 9. Ten Tips for a Successful siRNA Experiment | Thermo Fisher Scientific - US [thermofisher.com]
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